

4-Bromo-5-chloro-2-methylaniline safety data sheet and handling precautions

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Compound of Interest

Compound Name: 4-Bromo-5-chloro-2-methylaniline

Cat. No.: B1277025

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Technical Guide: Safe Handling of 4-Bromo-5-chloro-2-methylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling precautions for **4-Bromo-5-chloro-2-methylaniline**, a crucial intermediate in various synthetic applications. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Bromo-5-chloro-2-methylaniline** is presented below.

Property	Value
Molecular Formula	C ₇ H ₇ BrClN[1]
Molecular Weight	220.49 g/mol [1]
Appearance	Solid (form may vary)
InChI	InChI=1S/C7H7BrClN/c1-4-2-5(8)6(9)3-7(4)10/h2-3H,10H2,1H3[1]
InChIKey	VMYZAFFWRFOHME-UHFFFAOYSA-N[1]
SMILES	CC1=CC(=C(C=C1N)Cl)Br[1]
CAS Number	30273-47-3[1]

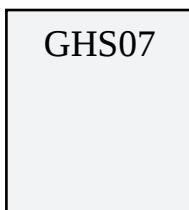
Hazard Identification and Classification

4-Bromo-5-chloro-2-methylaniline is classified as a hazardous substance. The following table summarizes its GHS classifications.[1]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

Hazard Pictograms:



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Caption: GHS07 - Exclamation Mark

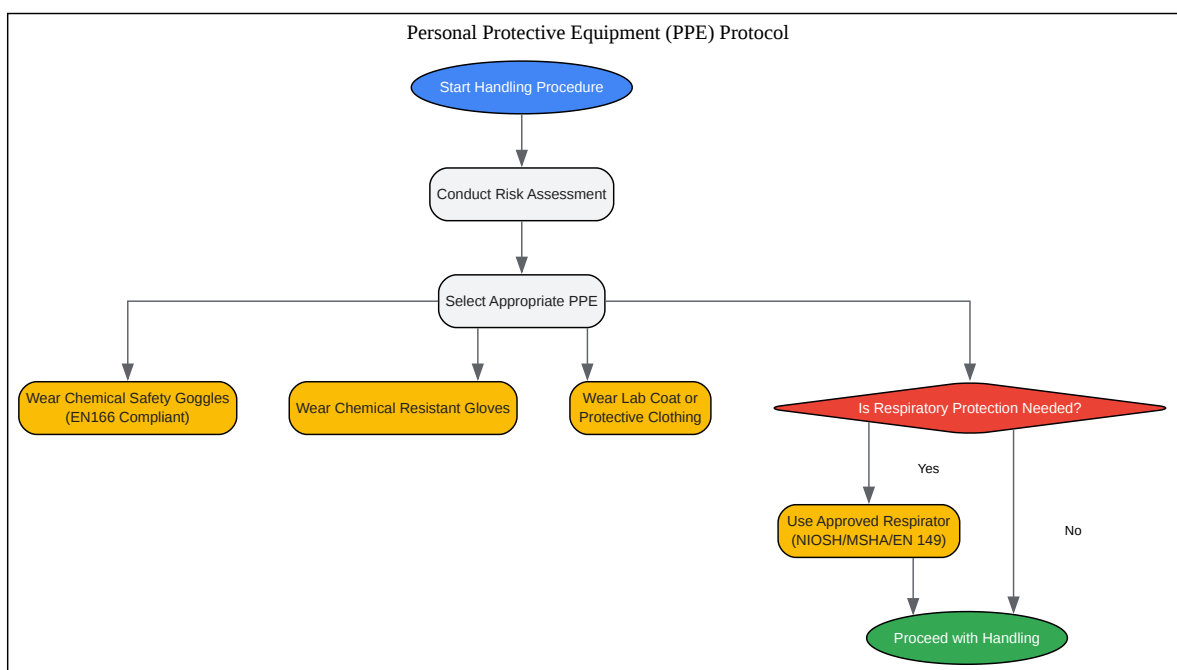
Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.
- **Respiratory Protection:** Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.



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Caption: Recommended Personal Protective Equipment Workflow.

Handling

- Wash hands thoroughly after handling.
- Minimize dust generation and accumulation.

- Avoid contact with eyes, skin, and clothing.
- Use with adequate ventilation.
- Keep container tightly closed when not in use.
- Avoid ingestion and inhalation.

Storage

- Store in a tightly closed container.
- Store in a cool, dry, well-ventilated area away from incompatible substances.
- Incompatible materials include acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.

Emergency Procedures

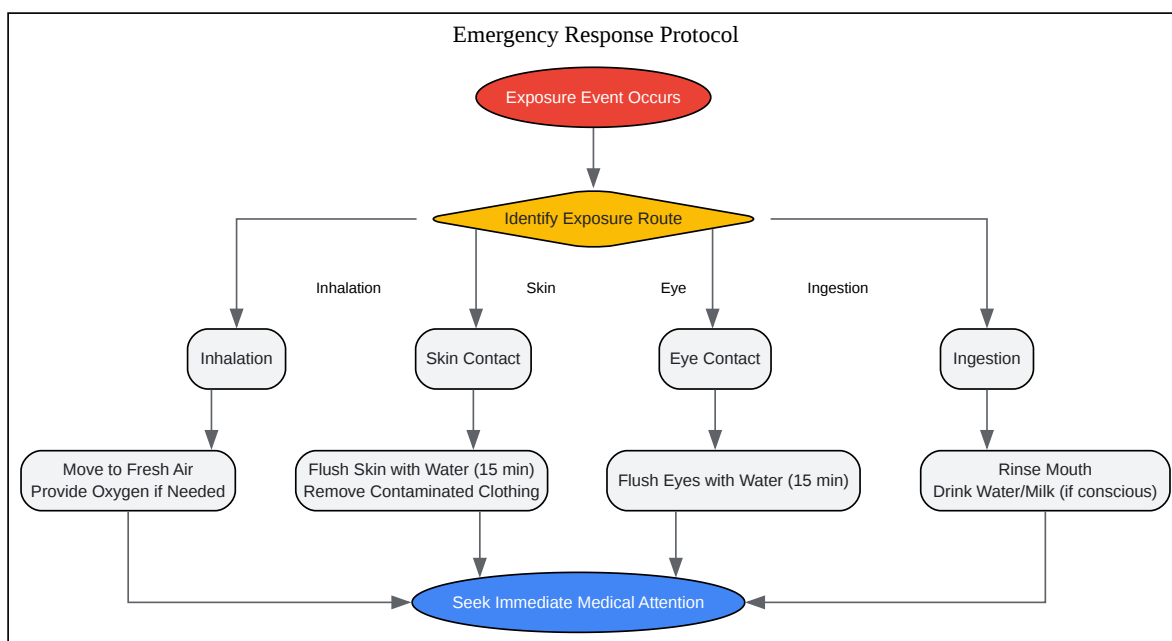
In the event of an exposure or spill, follow these emergency procedures.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Get medical aid.
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.

Spills and Leaks

- Vacuum or sweep up material and place it into a suitable disposal container.
- Clean up spills immediately, observing precautions in the Protective Equipment section.
- Avoid generating dusty conditions.
- Provide ventilation.



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Caption: First-Aid Response for Exposure Incidents.

Stability and Reactivity

- **Chemical Stability:** Stable at room temperature in closed containers under normal storage and handling conditions.
- **Conditions to Avoid:** Incompatible materials, dust generation, excess heat, strong oxidants.
- **Incompatibilities with Other Materials:** Oxidizing agents, acids, acid anhydrides, chloroformates, acid chlorides.
- **Hazardous Decomposition Products:** Hydrogen chloride, nitrogen oxides, carbon monoxide, carbon dioxide, hydrogen bromide.
- **Hazardous Polymerization:** Has not been reported.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always refer to the manufacturer's SDS for the most current and complete information. All personnel handling this chemical should be adequately trained in its safe use.

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References

- 1. 4-Bromo-5-chloro-2-methylaniline | C₇H₇BrClN | CID 7172026 - PubChem [pubchem.ncbi.nlm.nih.gov]
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